

3-Amino-4-methylbenzoic acid molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-4-methylbenzoic acid

Cat. No.: B048440

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In-Depth Technical Guide to 3-Amino-4-methylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-4-methylbenzoic acid**, a pivotal chemical intermediate in various research and development sectors. This document outlines its fundamental molecular properties, detailed experimental synthesis protocols, and its significant applications, particularly in the pharmaceutical and agrochemical industries.

Core Molecular and Physical Properties

3-Amino-4-methylbenzoic acid, also known as 3-amino-p-toluic acid, is an aromatic compound containing both an amino and a carboxylic acid functional group.^[1] This bifunctionality makes it a versatile building block in organic synthesis.^[1]

Quantitative Data Summary

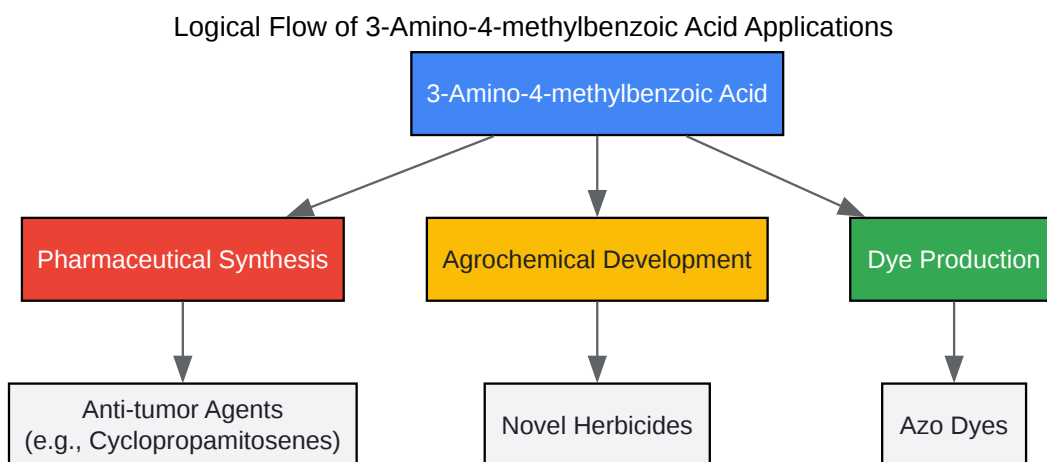
The essential quantitative data for **3-Amino-4-methylbenzoic acid** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₂	[2] [3]
Molecular Weight	151.16 g/mol	[3]
CAS Number	2458-12-0	[2]
Melting Point	164-168 °C	[4]
Appearance	White to off-white crystalline powder	[5]
Solubility	Sparingly soluble in water	[5]

Key Applications in Research and Development

3-Amino-4-methylbenzoic acid is a crucial starting material in the synthesis of a range of high-value organic molecules.[\[6\]](#) Its primary applications lie in the following areas:

- **Pharmaceutical Intermediate:** It is a key component in the synthesis of active pharmaceutical ingredients (APIs), including compounds with potential anti-tumor activity, such as cyclopropamitosene compounds.[\[6\]](#)
- **Agrochemical Synthesis:** The compound has shown some partial herbicidal activity and is used as an intermediate in the development of new agrochemicals.[\[6\]](#)
- **Dye Manufacturing:** It serves as a precursor in the synthesis of azo dyes.



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Caption: Role of **3-Amino-4-methylbenzoic Acid** as a chemical intermediate.

Experimental Protocols

Detailed methodologies for the synthesis of **3-Amino-4-methylbenzoic acid** and its derivatives are crucial for reproducible research. Below are key experimental protocols found in the literature.

Synthesis of 3-Amino-4-methylbenzoic Acid via Ammonolysis

A modern approach to synthesizing **3-Amino-4-methylbenzoic acid** involves an ammonolysis method, which offers a higher yield and purity compared to traditional reduction methods.^[7]

Materials:

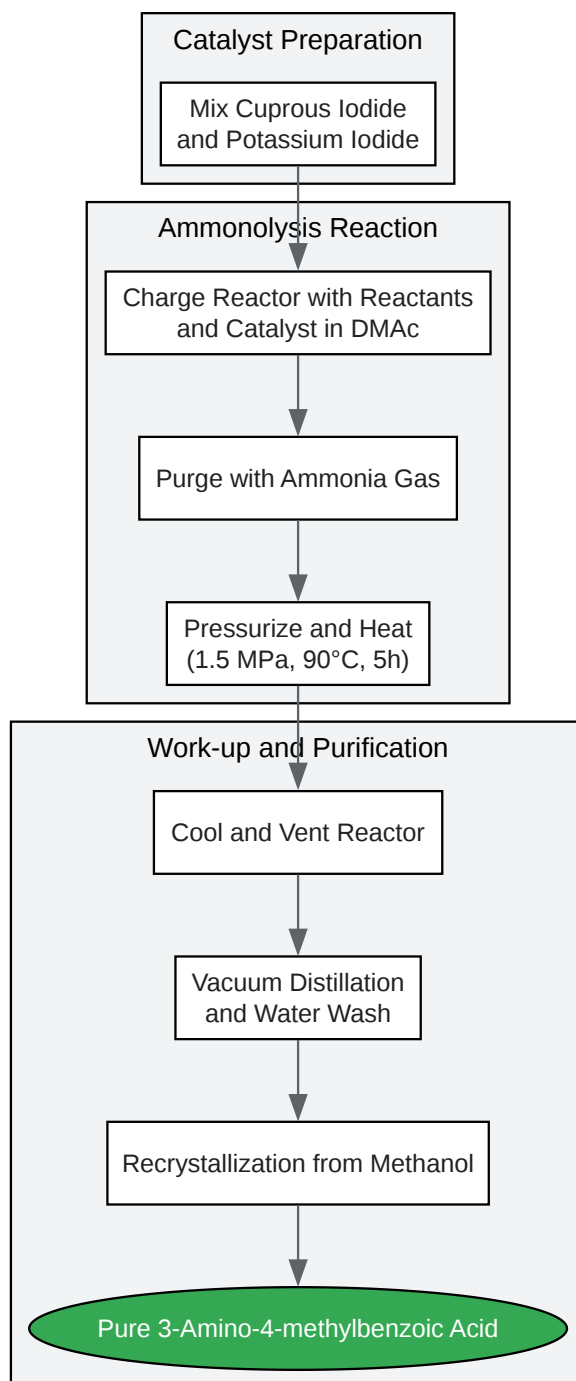
- 3-chloro-4-methylbenzoic acid
- Potassium phosphate

- Cuprous iodide
- Potassium iodide
- N,N-dimethylacetamide (DMAc)
- Ammonia gas

Procedure:

- Catalyst Preparation: Mix 0.034g of cuprous iodide with 0.034g of potassium iodide until the cuprous iodide is fully dissolved.[\[7\]](#)
- Reaction Setup: In a high-pressure reactor, add 2.72g of 3-chloro-4-methylbenzoic acid, 1.7g of potassium phosphate, the prepared catalyst, and 12mL of N,N-dimethylacetamide.[\[7\]](#)
- Ammonolysis Reaction:
 - Seal the reactor and purge it with ammonia gas six times.[\[7\]](#)
 - Pressurize the reactor with ammonia gas to 0.5 MPa.[\[7\]](#)
 - Heat the reactor to 90°C, maintaining an internal pressure of 1.5 MPa, for 5 hours.[\[7\]](#)
- Work-up and Purification:
 - Cool the reactor to room temperature and slowly vent the residual ammonia gas.[\[7\]](#)
 - The reaction solution is subjected to vacuum distillation and washed with water.[\[7\]](#)
 - Recrystallize the product from methanol to obtain pure **3-Amino-4-methylbenzoic acid**.[\[7\]](#)

Workflow for Ammonolysis Synthesis

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **3-Amino-4-methylbenzoic acid**.

Esterification to Methyl 3-amino-4-methylbenzoate

3-Amino-4-methylbenzoic acid is often converted to its methyl ester for subsequent reactions. A common method is esterification using thionyl chloride in methanol.[\[8\]](#)[\[9\]](#)

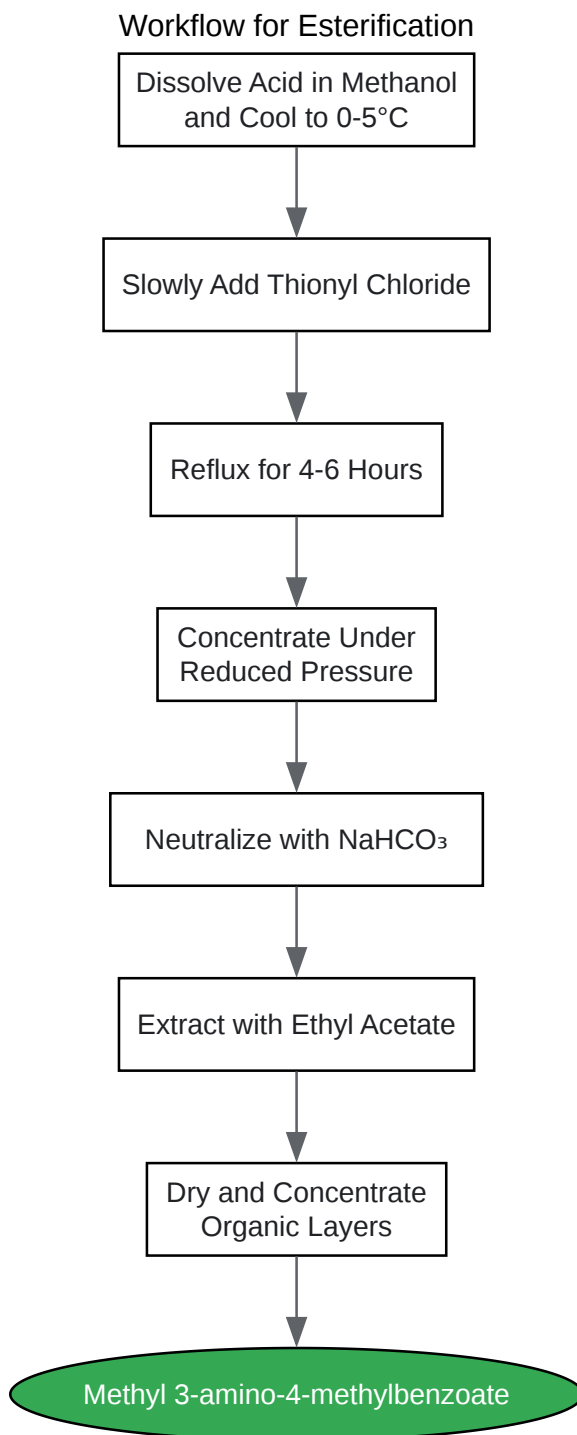
Materials:

- **3-Amino-4-methylbenzoic acid**
- Anhydrous methanol
- Thionyl chloride
- Saturated aqueous sodium bicarbonate
- Ethyl acetate

Procedure:

- **Dissolution and Cooling:** Dissolve 1.0 equivalent of **3-amino-4-methylbenzoic acid** in anhydrous methanol (approximately 25 mL per gram of acid) and cool the solution to 0-5 °C in an ice bath.[\[8\]](#)
- **Reagent Addition:** Slowly add 2.2 equivalents of thionyl chloride dropwise, ensuring the temperature remains below 10 °C.[\[8\]](#)
- **Reflux:** After the addition is complete, remove the ice bath and reflux the mixture for 4-6 hours.[\[8\]](#)
- **Work-up:**
 - Cool the reaction mixture to room temperature and concentrate it under reduced pressure.[\[9\]](#)
 - Neutralize the residue with a saturated aqueous solution of sodium bicarbonate to a pH of ~7.5.[\[8\]](#)
 - Extract the aqueous layer three times with ethyl acetate.[\[8\]](#)

- Purification: The combined organic layers are dried and concentrated to yield the crude product, which can be further purified by recrystallization if necessary.[8]



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Caption: Experimental workflow for the esterification of **3-Amino-4-methylbenzoic acid**.

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- To cite this document: BenchChem. [3-Amino-4-methylbenzoic acid molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048440#3-amino-4-methylbenzoic-acid-molecular-formula-and-weight]

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